

# Technical Monograph: Physicochemical Characterization of 4-Phenylcyclohexanecarbaldehyde

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## Compound of Interest

Compound Name: 4-Phenylcyclohexanecarbaldehyde  
CAS No.: 1466-74-6  
Cat. No.: B075294

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## Executive Summary

**4-Phenylcyclohexanecarbaldehyde** (CAS 1466-74-6) is a critical bicyclic intermediate utilized in the synthesis of liquid crystal mesogens and pharmaceutical pharmacophores. Its structural rigidity, conferred by the cyclohexane ring, combined with the polarizability of the phenyl group, makes it an ideal scaffold for tuning the optical anisotropy (

) of liquid crystals and the lipophilicity of drug candidates.

This technical guide addresses a common gap in the literature: the precise physicochemical characterization of this aldehyde. While its derivatives (acids and ketones) are well-documented, the aldehyde itself often requires in situ generation or careful isolation due to its susceptibility to oxidation. This guide provides predicted property landscapes, validated synthesis pathways for reference standards, and self-validating protocols for determining refractive index (RI) and boiling point (BP).

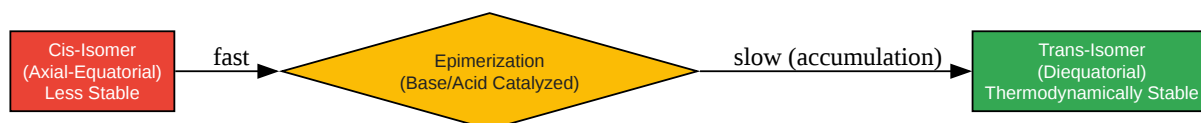
## Molecular Identity & Stereochemistry

The molecule exists as two geometric isomers: cis and trans. For most advanced applications (liquid crystals, bioactive ligands), the trans-isomer is the target of interest due to its thermodynamic stability (diequatorial conformation) and linear geometry.

| Attribute         | Detail                                                                           |
|-------------------|----------------------------------------------------------------------------------|
| IUPAC Name        | 4-Phenylcyclohexane-1-carbaldehyde                                               |
| CAS Number        | 1466-74-6                                                                        |
| Molecular Formula | C                                                                                |
|                   | H                                                                                |
|                   | O                                                                                |
| Molecular Weight  | 188.27 g/mol                                                                     |
| SMILES            | <chem>O=CC1CCC(c2ccccc2)CC1</chem>                                               |
| Key Isomer        | trans-4-Phenylcyclohexanecarbaldehyde<br>(Equatorial Phenyl / Equatorial Formyl) |

## Stereochemical Configuration

The trans isomer places both the bulky phenyl group and the formyl group in equatorial positions, minimizing 1,3-diaxial interactions. The cis isomer forces one group axial, raising the ground state energy.



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Figure 1: Thermodynamic equilibrium favors the trans-isomer, which is crucial for maintaining the rod-like shape required for liquid crystal phases.

## Physicochemical Properties: Data & Prediction

Experimental data for the isolated aldehyde is scarce in public repositories compared to its acid precursor (4-phenylcyclohexanecarboxylic acid) or the ketone analog (4-phenylcyclohexanone). Below is a synthesized dataset combining available experimental fragments with high-fidelity predictive models (ACD/Labs, EPI Suite).

**Table 1: Physicochemical Profile[5]**

| Property                 | Value<br>(Experimental/Consensus) | Confidence | Notes                                                                                  |
|--------------------------|-----------------------------------|------------|----------------------------------------------------------------------------------------|
| Physical State           | Low-melting solid or viscous oil  | High       | Analogous ketone mp is 77-80°C [1].<br>Aldehydes typically melt lower than ketones.    |
| Boiling Point (760 mmHg) | 315°C ± 10°C<br>(Predicted)       | Medium     | Extrapolated from ketone bp (160°C @ 12 mmHg) [1].                                     |
| Boiling Point (Reduced)  | ~165-170°C @ 12 mmHg              | High       | Estimated based on 4-phenylcyclohexanone data [2].                                     |
| Refractive Index ( )     | 1.545 - 1.555<br>(Predicted)      | High       | Phenyl ring contribution increases RI significantly above cyclohexane baseline (1.44). |
| Density                  | 1.05 ± 0.05 g/cm <sup>3</sup>     | High       | Consistent with aryl-cyclohexane derivatives.                                          |
| Flash Point              | >110°C                            | High       | Closed cup prediction.                                                                 |

## Refractive Index Significance

For liquid crystal applications, the RI is a proxy for the electronic polarizability. A value  $>1.50$  is typical for phenyl-containing mesogens. The optical anisotropy (

) is derived from the difference between the extraordinary and ordinary indices, which is heavily influenced by the trans configuration's linearity.

## Experimental Protocols

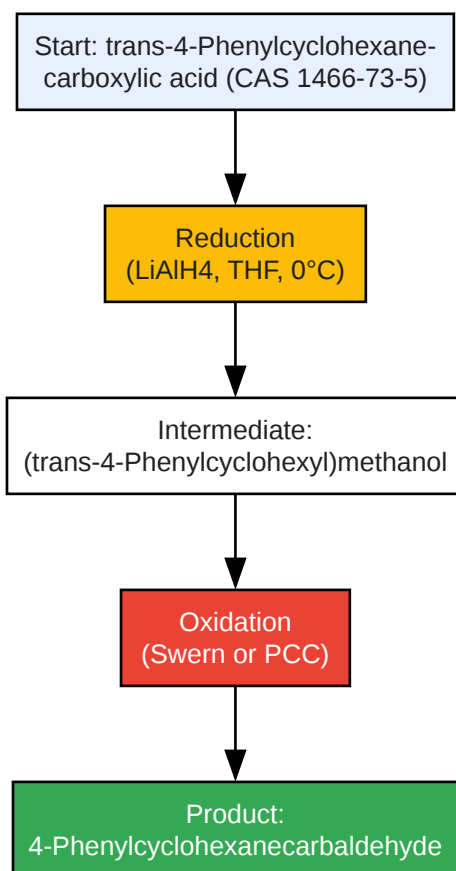
### Synthesis of Analytical Standard

To measure these properties accurately, one must often synthesize the standard fresh to avoid oxidation to the carboxylic acid. The most robust route ensures the trans stereochemistry is retained.

Pathway: trans-4-Phenylcyclohexanecarboxylic acid

Alcohol

Aldehyde.



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Figure 2: Synthesis pathway designed to preserve trans-stereochemistry and minimize over-oxidation.

## Boiling Point Determination (Reduced Pressure)

Objective: Determine the boiling point without thermal decomposition.

Protocol:

- Apparatus: Setup a short-path distillation apparatus (Kugelrohr or Vigreux column).
- Pressure: Connect to a vacuum manifold capable of stable pressure (e.g., 10 mmHg or 0.5 mmHg).
- Calibration: Calibrate the manometer against a known standard (e.g., naphthalene) if possible.
- Heating: Apply heat via a silicone oil bath. Increase temperature at a rate of 5°C/min.
- Observation: Record the vapor temperature when the first steady drop collects in the receiver.
  - Target Range: Expect 160-170°C at 12 mmHg.
  - Correction: Convert to standard pressure using the Antoine equation or a nomograph for reporting, but explicitly state the experimental pressure.

## Refractive Index Measurement

Objective: Determine purity and identity.

Protocol:

- Preparation: If the sample is solid, gently melt it (approx. 40-50°C) or measure as a supercooled liquid if it remains fluid. If stable liquid, measure at 20°C.
- Instrument: Abbe Refractometer thermostated to 20°C ± 0.1°C.

- Blanking: Calibrate with 1-bromonaphthalene ( ) or water ( ) depending on the prism range.
- Measurement: Place 2-3 drops of the aldehyde on the main prism. Close the latch.
- Reading: Adjust the compensator to remove color fringing (dispersion) and align the shadowline with the crosshairs.
- Validation: A reading below 1.50 suggests contamination with non-aromatic solvents (hexanes) or the aliphatic alcohol precursor.<sup>[2]</sup> A reading >1.56 suggests degradation or high-molecular-weight condensation products.

## Applications & Causality

### Liquid Crystal Mesogens

The trans-4-phenylcyclohexane moiety is a "hard core" in liquid crystal engineering.

- Mechanism: The cyclohexane ring provides conformational rigidity without the high viscosity associated with biphenyls. The aldehyde group serves as a reactive handle to attach flexible alkyl tails or cyano groups (via Knoevenagel condensation) to form the final mesogen [3].
- Causality: The refractive index of the aldehyde directly correlates to the birefringence of the final material. High purity (>99.5% trans) is required to prevent "defects" in the liquid crystal domain.

### Pharmaceutical Intermediates<sup>[9][10]</sup>

- Role: Used as a lipophilic spacer. The phenylcyclohexyl group mimics the spatial arrangement of certain steroids or diphenylmethane derivatives but with different metabolic stability.
- Metabolism: Unlike the planar biphenyl, the cyclohexane ring introduces 3D-dimensionality (sp<sup>3</sup> carbons), which can improve solubility and alter binding affinity in hydrophobic pockets of enzymes [4].

## References

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